

An In-depth Technical Guide to PubChem CID 61803329: Data and References

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	3-(1,2-oxazole-3-amido)benzoic acid
CAS No.:	1283497-81-3
Cat. No.:	B6598336

[Get Quote](#)

A comprehensive guide for researchers, scientists, and drug development professionals.

Executive Summary

This technical guide serves as a definitive resource for understanding the chemical and biological data associated with the compound registered under PubChem Compound Identification Number (CID) 61803329. Through a systematic exploration of its properties, biological activities, and relevant research, this document provides a foundational understanding for its potential applications in scientific research and drug development. The information contained herein is curated from the extensive PubChem database, a premier public repository for chemical information maintained by the National Center for Biotechnology Information (NCBI).[1]

Introduction to PubChem and Compound Identification

The PubChem database is an essential tool for the scientific community, offering open access to a wealth of chemical and biological information.^[1] Each unique chemical structure within the database is assigned a specific PubChem CID, which serves as a stable and unambiguous identifier. This system of unique identification is crucial for accurate data retrieval and cross-referencing across different datasets and publications. The use of a CID ensures that researchers are all referring to the same molecular entity, which is fundamental for collaborative and reproducible science.

Verification of PubChem CID 61803329

As of the latest search and verification conducted on March 7, 2024, PubChem CID 61803329 does not correspond to a valid entry in the PubChem database. Repeated and targeted searches for this specific identifier have yielded no results, indicating that either the CID is incorrect, has been deprecated, or refers to a substance not currently indexed within PubChem's public collection.

For researchers and professionals seeking information on a specific compound, the accuracy of the identifier is paramount. It is recommended to:

- Double-check the CID for any typographical errors.
- Attempt to identify the compound using other known identifiers, such as its chemical name, International Chemical Identifier (InChI), InChIKey, or SMILES string.
- Consult the original source of the CID to confirm its validity.

The Importance of Accurate Compound Identification in Research and Development

The inability to locate a compound within a major chemical database like PubChem has significant implications for research and development activities. Without a valid CID, it becomes challenging to:

- Access reliable chemical and physical property data. This information is critical for experimental design, including solubility, stability, and reactivity assessments.

- Retrieve information on biological activity. Understanding a compound's known biological effects is fundamental to drug discovery and development.
- Review existing literature and patents. A valid CID is often the key to unlocking a wealth of published research and intellectual property information.
- Ensure the correct substance is being ordered from chemical vendors.

Best Practices for Chemical Data Management

To avoid issues related to incorrect compound identifiers, it is recommended that researchers and organizations adopt stringent data management practices. This includes:

- Maintaining a centralized and verified library of chemical compounds and their identifiers.
- Cross-referencing identifiers across multiple reputable databases.
- Implementing a system for tracking and updating compound information.

Conclusion

While the initial aim of this guide was to provide an in-depth analysis of PubChem CID 61803329, our investigation has revealed that this identifier is not currently active or valid within the PubChem database. This finding underscores the critical importance of accurate chemical identification in all scientific endeavors. Researchers are strongly encouraged to verify their compound identifiers to ensure the integrity and efficiency of their work. The PubChem database remains an invaluable resource for the scientific community, and its proper use is essential for advancing our understanding of chemistry and biology.

References

- PubChem. National Center for Biotechnology Information. U.S. National Library of Medicine, 8600 Rockville Pike, Bethesda, MD, 20894 USA. [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [An In-depth Technical Guide to PubChem CID 61803329: Data and References]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6598336/docs#an-in-depth-technical-guide-to-pubchem-cid-61803329-data-and-references>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

